

Commercial Suppliers and Technical Guide for High-Purity 2-Pentynoic Acid

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Compound of Interest

Compound Name: 2-Pentynoic acid

Cat. No.: B041440

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercial suppliers of high-purity **2-Pentynoic acid**, along with relevant technical information for its application in research and development. The guide includes a comparative table of suppliers, general experimental protocols for purification and analysis, and insights into its synthetic applications and potential biological significance.

Commercial Availability of High-Purity 2-Pentynoic Acid

A variety of chemical suppliers offer **2-Pentynoic acid**, with purity levels typically ranging from 97% to 99%. For applications in drug development and sensitive biological assays, sourcing the highest purity material is critical to ensure reproducibility and avoid confounding results from impurities. Below is a summary of major commercial suppliers and their listed purities for **2-Pentynoic acid** (CAS No. 5963-77-9).

Supplier	Purity	Molecular Formula	Molecular Weight (g/mol)	CAS Number
BOC Sciences	Not specified, but specializes in high-purity compounds for pharmaceutical research.[1]	C ₅ H ₆ O ₂	98.10	5963-77-9
Thermo Scientific Chemicals	97%[1]	C ₅ H ₆ O ₂	98.1	5963-77-9
GFS Chemicals	≥97.5% (by Acid-Base Titration and GC-FID)	CH ₃ CH ₂ C≡CCO OH	98.1	5963-77-9
Sigma-Aldrich	97%	CH ₃ CH ₂ C≡CCO ₂ H	98.10	5963-77-9
Career Henan Chemical Co. (via ChemicalBook)	99%[2]	Not specified	98.10	5963-77-9

Experimental Protocols: Purification and Analysis

Achieving high purity of **2-Pentynoic acid** is often necessary for its intended application. While suppliers provide a certain grade, further purification may be required.

Recrystallization for Purification

Recrystallization is a fundamental technique for purifying solid organic compounds.[3][4][5][6] The principle relies on the difference in solubility of the compound and its impurities in a suitable solvent at different temperatures.

Methodology:

- **Solvent Selection:** The ideal solvent should dissolve **2-Pentynoic acid** sparingly at room temperature but have high solubility at an elevated temperature.[3] Common solvents for the recrystallization of organic acids include water, ethanol, hexane, or mixtures thereof. The choice of solvent should be determined empirically.
- **Dissolution:** In a suitable flask, the crude **2-Pentynoic acid** is dissolved in a minimal amount of the hot solvent to create a saturated solution.
- **Hot Filtration (Optional):** If insoluble impurities are present, the hot solution should be filtered through a pre-heated funnel with fluted filter paper to remove them.
- **Crystallization:** The hot, clear solution is allowed to cool slowly and undisturbed to room temperature, and then further cooled in an ice bath to promote crystal formation. Slow cooling is crucial for the formation of pure crystals, as it allows for the selective incorporation of the desired molecules into the crystal lattice, leaving impurities in the solution.[5]
- **Isolation and Washing:** The formed crystals are collected by vacuum filtration. The crystals are then washed with a small amount of the ice-cold solvent to remove any adhering impurities.
- **Drying:** The purified crystals are dried under vacuum to remove any residual solvent.

High-Performance Liquid Chromatography (HPLC) for Purity Analysis and Purification

HPLC is a powerful technique for both the analysis of purity and the purification of organic compounds.[7] For organic acids, reversed-phase HPLC is a common analytical method.

Analytical HPLC for Purity Assessment:

- **Column:** A C18 reversed-phase column is typically suitable.[8][9]
- **Mobile Phase:** A gradient of an acidic aqueous phase (e.g., 0.1% trifluoroacetic acid or formic acid in water) and an organic solvent like acetonitrile is commonly used.[8] For some organic acids, an isocratic mobile phase with a low pH aqueous solution can also be effective.[9]

- Detection: UV detection at a wavelength of around 210 nm is suitable for detecting the carboxylic acid chromophore.
- Sample Preparation: The **2-Pentynoic acid** sample is dissolved in a suitable solvent, filtered, and injected into the HPLC system. Purity is determined by the relative area of the main peak.

Preparative HPLC for High-Purity Isolation:

For obtaining very high purity material, preparative HPLC can be employed. The principle is the same as analytical HPLC, but a larger column is used to handle larger sample quantities. Fractions corresponding to the main peak are collected, and the solvent is removed to yield the purified compound.

Synthetic Applications and Methodologies

2-Pentynoic acid is a valuable building block in organic synthesis, particularly for the stereoselective synthesis of vinylstannanes and the construction of spiroindoline scaffolds.

Stereoselective Synthesis of Vinylstannanes

Vinylstannanes are versatile intermediates in cross-coupling reactions. The hydrostannylation of alkynes, such as **2-Pentynoic acid**, is a common method for their synthesis, often with high stereoselectivity.^[10]

General Methodology (Hydrostannylation):

- Reaction Setup: In an inert atmosphere (e.g., under argon or nitrogen), a solution of **2-Pentynoic acid** in a suitable anhydrous solvent (e.g., THF) is prepared in a flame-dried flask.
- Catalyst and Reagent Addition: A catalyst, often a palladium or platinum complex, and a hydrostannylating agent, such as tributyltin hydride (Bu_3SnH), are added to the solution.^[10]^[11] The choice of catalyst and ligands can influence the regioselectivity and stereoselectivity of the addition.^[12]

- **Reaction Conditions:** The reaction mixture is stirred at a specific temperature (ranging from room temperature to elevated temperatures) until the reaction is complete, as monitored by techniques like TLC or GC-MS.
- **Work-up and Purification:** The reaction is quenched, and the product is extracted with an organic solvent. The crude product is then purified, typically by column chromatography on silica gel, to yield the desired vinylstannane.

Caption: General workflow for the synthesis of vinylstannanes from **2-Pentynoic acid**.

Synthesis of Spiroindolines

Spiroindolines are an important class of heterocyclic compounds with diverse biological activities. While specific protocols starting from **2-Pentynoic acid** are not readily available in the provided search results, multi-component reactions involving an isatin derivative, an amino acid, and a dipolarophile are a common strategy for their synthesis.^[13] An activated alkyne like **2-Pentynoic acid** or its ester derivative could potentially serve as the dipolarophile in such reactions.

Plausible Synthetic Approach:

A three-component reaction could be envisioned where isatin, an amino acid (such as proline), and **2-Pentynoic acid** (or its ester) react in a suitable solvent, often under reflux, to generate a spiro[indoline-pyrrolidine] derivative.

Potential Biological Significance and Signaling Pathways

Direct evidence for the involvement of **2-Pentynoic acid** in specific mammalian signaling pathways is limited in the available literature. However, research on related short-chain fatty acids (SCFAs) and alkynoic acids provides insights into its potential biological roles.

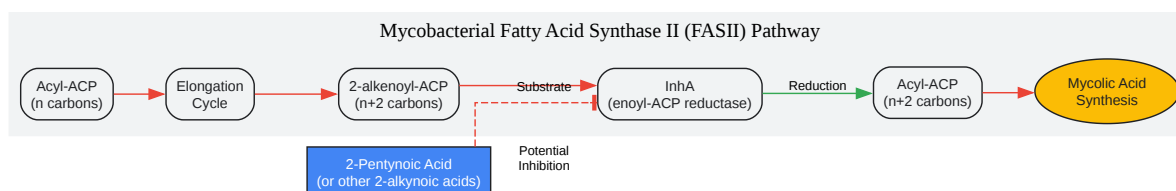
Analogy to Short-Chain Fatty Acid Signaling

Short-chain fatty acids, such as butyrate and propionate, are well-known microbial metabolites that play crucial roles in host-microbe interactions and cellular signaling.^{[14][15]} They can act as signaling molecules by binding to G-protein coupled receptors (GPCRs) on the surface of

various cells, including immune cells, and by inhibiting histone deacetylases (HDACs), thereby influencing gene expression.[16] These actions can modulate inflammatory responses and metabolic pathways.[14][17] While **2-Pentynoic acid** is an unsaturated SCFA, its structural similarity suggests it could potentially interact with similar cellular targets.

Antimycobacterial Activity and Fatty Acid Synthesis Pathway

Longer-chain 2-alkynoic acids have been shown to exhibit antimycobacterial activity by targeting enzymes involved in the mycobacterial fatty acid synthase system II (FASII).[18] Specifically, they can act as substrate analogs for InhA, an NADH-dependent enoyl-ACP reductase, which is a key enzyme in mycolic acid biosynthesis and the target of the tuberculosis drug isoniazid.[18] Although shorter-chain 2-alkynoic acids (4 to 14 carbons) did not show significant activity against *M. smegmatis* in one study, the general mechanism of targeting fatty acid synthesis pathways is a plausible area of investigation for **2-Pentynoic acid** and its derivatives, especially in the context of developing novel antimicrobial agents.[18]



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Caption: Potential mechanism of action for 2-alkynoic acids as inhibitors of the mycobacterial FASII pathway.

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